

Solubility of 3,5,5-Trimethylhexanoic acid in different solvents

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexanoic acid

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An In-depth Technical Guide on the Solubility of **3,5,5-Trimethylhexanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5,5-Trimethylhexanoic acid, also known as isononanoic acid, is a branched-chain carboxylic acid with significant applications in the pharmaceutical and chemical industries. Its utility is closely linked to its physicochemical properties, particularly its solubility in various solvents. This technical guide provides a comprehensive overview of the solubility of **3,5,5-trimethylhexanoic acid**, presenting available quantitative data, detailing experimental protocols for its determination, and illustrating key concepts through diagrams. This document is intended to be a valuable resource for professionals engaged in research, development, and formulation activities involving this compound.

Core Solubility Profile of 3,5,5-Trimethylhexanoic Acid

3,5,5-Trimethylhexanoic acid (C₉H₁₈O₂) is a colorless liquid characterized by a long, branched hydrocarbon chain and a polar carboxylic acid group. This structure defines its solubility behavior, classifying it as a lipophilic compound with limited aqueous solubility.^[1] While it is sparingly soluble in water, it is readily miscible or soluble in a variety of organic

solvents. This dual nature is pivotal for its application in diverse chemical environments, from synthesis to final product formulation.

Data Presentation: Quantitative and Qualitative Solubility

The following table summarizes the known solubility of **3,5,5-trimethylhexanoic acid** in water and provides qualitative descriptions for several common organic solvents. The term "miscible" indicates that the substance is soluble in the solvent at all proportions.

Solvent	Chemical Formula	Type	Qualitative Solubility	Quantitative Solubility (at 20°C)
Water	H ₂ O	Protic Polar	Sparingly Soluble[1]	0.7 g/L[2]
Ethanol	C ₂ H ₅ OH	Protic Polar	Miscible	Data not available
Methanol	CH ₃ OH	Protic Polar	Soluble[1]	Data not available
Acetone	C ₃ H ₆ O	Aprotic Polar	Soluble[1]	Data not available
Chloroform	CHCl ₃	Halogenated	Soluble[1]	Data not available
Diethyl Ether	(C ₂ H ₅) ₂ O	Aprotic Nonpolar	Miscible	Data not available
Benzene	C ₆ H ₆	Aprotic Nonpolar	Soluble	Data not available

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental for the effective use of **3,5,5-trimethylhexanoic acid** in research and development. The following protocols describe standard methods for quantifying its solubility.

Equilibrium Solubility in Aqueous and Organic Solvents: The Shake-Flask Method

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound. It is applicable to both aqueous and organic solvents and is based on the principle of allowing a solute to reach a state of saturation in a solvent at a constant temperature.

Objective: To determine the maximum concentration of **3,5,5-trimethylhexanoic acid** that dissolves in a given solvent at a specified temperature.

Materials and Equipment:

- **3,5,5-trimethylhexanoic acid** (high purity)
- Solvent of interest (e.g., water, ethanol, buffer solution)
- Analytical balance
- Thermostatic shaker or incubator
- Glass vials with Teflon-lined screw caps
- Centrifuge
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with UV detector or other suitable analytical instrumentation

Procedure:

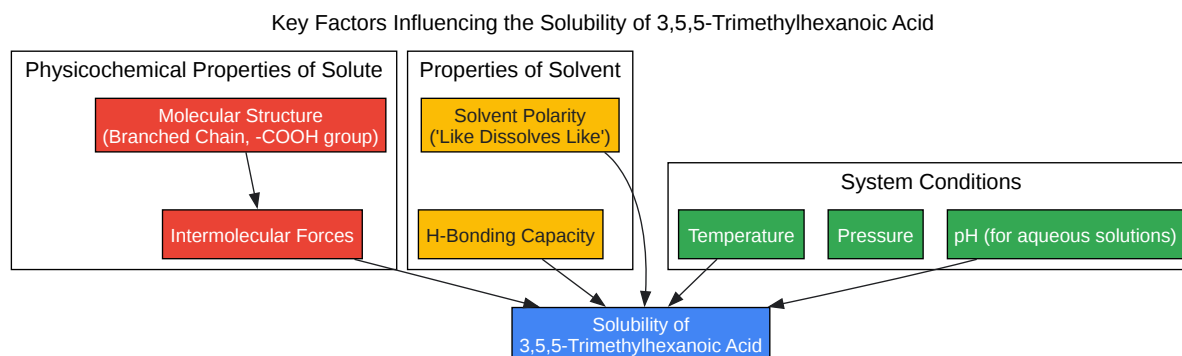
- **Sample Preparation:** Add an excess amount of **3,5,5-trimethylhexanoic acid** to a series of glass vials. The excess solid or liquid phase should be clearly visible to ensure that saturation can be reached.
- **Solvent Addition:** Accurately add a known volume of the pre-equilibrated solvent to each vial.

- **Equilibration:** Tightly seal the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the vials for a sufficient duration (typically 24-72 hours) to ensure that equilibrium is achieved. The equilibration time should be determined experimentally by measuring the concentration at different time points until it becomes constant.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to rest at the constant temperature for at least 24 hours to allow for the separation of the undissolved phase. Subsequently, separate the saturated solution from the excess solute by either:
 - **Centrifugation:** Centrifuge the vials at the experimental temperature to pellet the excess solute.
 - **Filtration:** Carefully withdraw the supernatant using a syringe and filter it through a chemically compatible, non-adsorptive filter into a clean vial. Discard the initial portion of the filtrate.
- **Quantification:**
 - Prepare a series of standard solutions of **3,5,5-trimethylhexanoic acid** of known concentrations in the solvent.
 - Generate a calibration curve by analyzing the standard solutions using a validated analytical method such as HPLC-UV.
 - Accurately dilute the saturated filtrate and analyze it using the same method.
- **Calculation:** Determine the concentration of **3,5,5-trimethylhexanoic acid** in the filtrate using the calibration curve and account for any dilutions to calculate the solubility in units such as g/L or mol/L.

Mandatory Visualizations

Factors Influencing Solubility

The solubility of a compound like **3,5,5-trimethylhexanoic acid** is not an intrinsic property but is dependent on several external and internal factors. The following diagram illustrates the key determinants of its solubility.



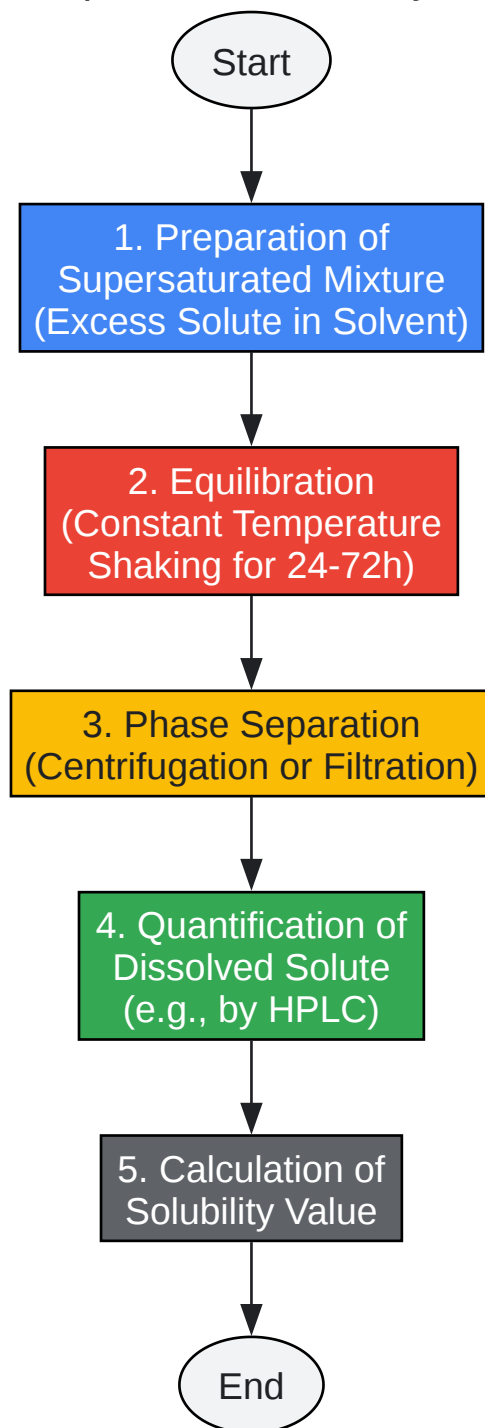
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Caption: Determinants of **3,5,5-trimethylhexanoic acid**'s solubility.

Experimental Workflow for Solubility Determination

The process of determining solubility via the shake-flask method follows a logical sequence of steps, from preparation to final analysis. This workflow ensures accuracy and reproducibility.

Workflow for Equilibrium Solubility Determination



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Caption: A step-by-step workflow for the shake-flask solubility method.

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